

# Application Notes and Protocols for the Detection of Solvent Red 195

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## Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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## Introduction

**Solvent Red 195** is a synthetic azo dye characterized by its vibrant red hue and solubility in organic solvents. It finds extensive application in the coloring of various materials, including plastics, synthetic fibers, and printing inks.[1][2] The robust detection and quantification of **Solvent Red 195** are crucial for quality control in manufacturing processes, ensuring product consistency, and monitoring for potential migration from packaging materials into consumer products. These application notes provide detailed protocols for the analytical determination of **Solvent Red 195** using High-Performance Liquid Chromatography (HPLC) and UV-Visible (UV-Vis) Spectroscopy.

## Physicochemical Properties of Solvent Red 195

A thorough understanding of the physicochemical properties of **Solvent Red 195** is fundamental to developing effective analytical methods.

| Property                         | Value                    | Reference |
|----------------------------------|--------------------------|-----------|
| Chemical Name                    | C.I. Solvent Red 195     | [3]       |
| CAS Number                       | 72968-71-9 / 164251-88-1 | [1]       |
| Molecular Structure              | Single azo class         | [3]       |
| Appearance                       | Bluish Red Powder        |           |
| Melting Point                    | 216 °C                   | [1]       |
| Heat Resistance (in Polystyrene) | Up to 300 °C             | [1]       |
| Light Fastness (in Polystyrene)  | Grade 8 (Superior)       | [1]       |
| Solubility at 20°C (g/L)         | [1]                      |           |
| Acetone                          | 1.4                      | [1]       |
| Butyl Acetate                    | 1.3                      | [1]       |
| Methylbenzene (Toluene)          | 2.7                      | [1]       |
| Dichloromethane                  | 37.1                     | [1]       |
| Ethyl Alcohol                    | 0.8                      | [1]       |

## Analytical Methodologies

### High-Performance Liquid Chromatography (HPLC)

HPLC is a primary and highly effective technique for the separation, identification, and quantification of **Solvent Red 195**. A reverse-phase HPLC method is generally preferred for the analysis of solvent dyes.

#### Experimental Protocol: HPLC Analysis of **Solvent Red 195** in Plastic Samples

##### a) Sample Preparation:

- Accurately weigh 1.0 g of the plastic sample (e.g., polystyrene pellets, polyester fibers) into a 50 mL conical flask.

- Add 20 mL of dichloromethane to dissolve the plastic matrix and extract the dye.
- Sonicate the mixture for 30 minutes to ensure complete dissolution and extraction.
- Precipitate the polymer by slowly adding 20 mL of methanol while stirring.
- Centrifuge the mixture at 4000 rpm for 15 minutes to pellet the precipitated polymer.
- Carefully decant the supernatant containing **Solvent Red 195** into a clean flask.
- Filter the supernatant through a 0.45 µm PTFE syringe filter into an HPLC vial.[4]

b) Chromatographic Conditions:

| Parameter            | Condition  |
|----------------------|--|
| Instrument           | High-Performance Liquid Chromatograph with a UV-Vis or Photodiode Array (PDA) Detector |
| Column               | C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)                   |
| Mobile Phase         | Isocratic elution with Acetonitrile:Water (80:20, v/v)                                 |
| Flow Rate            | 1.0 mL/min   |
| Injection Volume     | 20 µL  |
| Column Temperature   | 30 °C  |
| Detection Wavelength | 542 nm   |

c) Method Validation Data (Example):

The following table presents hypothetical but realistic quantitative data for the validation of the HPLC method, as would be required by ICH guidelines.[5]

| Parameter                          | Result         |
|------------------------------------|----------------|
| Linearity (Concentration Range)    | 0.1 - 50 µg/mL |
| Correlation Coefficient ( $r^2$ )  | > 0.999        |
| Limit of Detection (LOD)           | 0.03 µg/mL     |
| Limit of Quantification (LOQ)      | 0.1 µg/mL      |
| Accuracy (Recovery %)              | 98.5 - 101.2%  |
| Precision (RSD %)                  |                |
| Repeatability (Intra-day)          | < 1.5%         |
| Intermediate Precision (Inter-day) | < 2.0%         |

## UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a straightforward and cost-effective method for the quantification of **Solvent Red 195** in solutions, provided the sample matrix is not overly complex and does not contain interfering chromophores.

### Experimental Protocol: UV-Vis Spectroscopic Analysis of **Solvent Red 195**

#### a) Standard Preparation:

- Prepare a stock solution of **Solvent Red 195** (100 µg/mL) in a suitable solvent such as dichloromethane.
- From the stock solution, prepare a series of calibration standards with concentrations ranging from 1 to 20 µg/mL by serial dilution.

#### b) Sample Preparation:

- Extract the dye from the sample matrix using a suitable solvent, following a similar procedure as described for HPLC sample preparation.
- Ensure the final concentration of the sample is within the linear range of the calibration curve. Dilute if necessary.

## c) Spectroscopic Measurement:

| Parameter   | Condition  |
|---|--|
| Instrument  | UV-Visible Spectrophotometer   |
| Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ) | 542 nm   |
| Blank   | The solvent used for sample and standard preparation (e.g., dichloromethane) |
| Cuvette   | 1 cm path length quartz cuvette  |

## d) Quantitative Analysis:

- Measure the absorbance of each calibration standard at 542 nm.
- Construct a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the sample solution.
- Determine the concentration of **Solvent Red 195** in the sample using the equation of the line from the calibration curve.

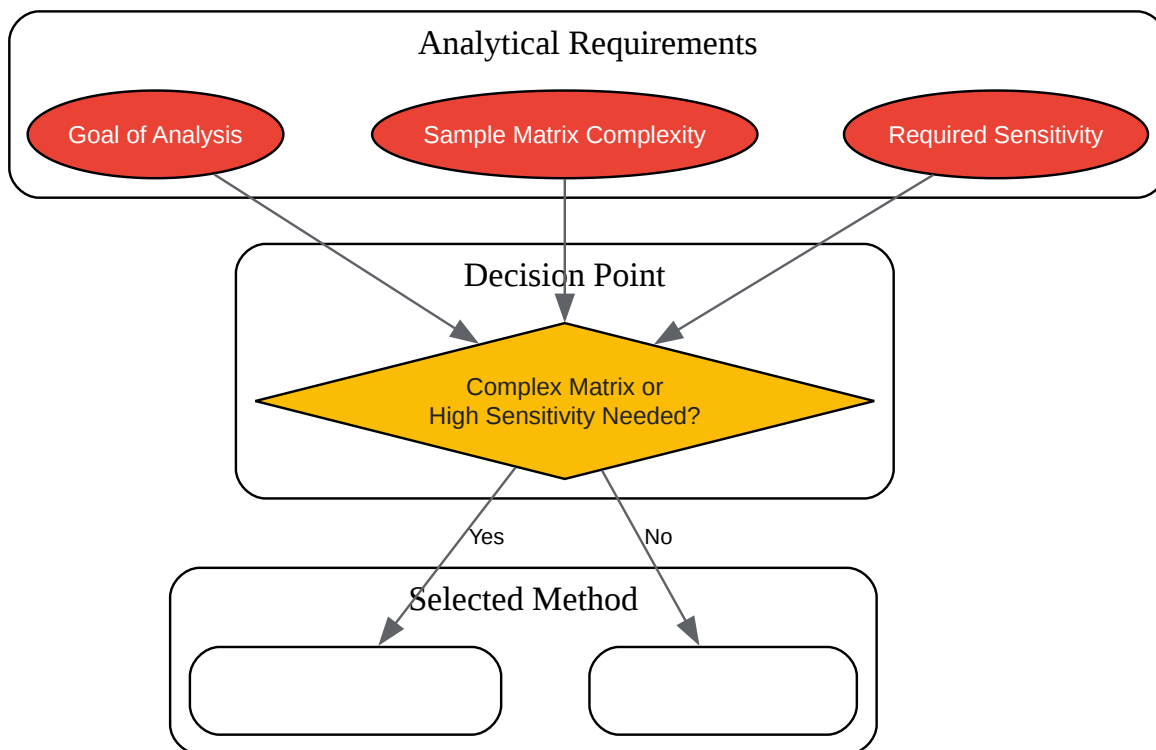
## Visualizations

Experimental Workflow for HPLC Analysis of **Solvent Red 195** in Plastics

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Caption: Workflow for the extraction and HPLC analysis of **Solvent Red 195** from a plastic matrix.

## Logical Relationship for Analytical Method Selection

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Caption: Decision tree for selecting an appropriate analytical method for **Solvent Red 195** detection.

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